

Application Notes and Protocols for Decyl Ether in Organometallic Catalysis

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Compound of Interest

Compound Name: Decyl ether

Cat. No.: B1670496

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These application notes provide a comprehensive overview of the utility of **decyl ether** as a high-boiling point, non-polar, aprotic solvent for various organometallic catalytic reactions. Its properties make it particularly suitable for high-temperature applications, offering advantages in reaction kinetics, catalyst stability, and product isolation.

Key Applications of Decyl Ether in Organometallic Catalysis:

- **High-Temperature Cross-Coupling Reactions:** **Decyl ether**'s high boiling point allows for conducting reactions at elevated temperatures, which can be beneficial for activating less reactive substrates or improving reaction rates in couplings such as Suzuki-Miyaura and Heck reactions.
- **Grignard Reagent Formation and Reactions:** Like other ethers, **decyl ether** can solvate and stabilize Grignard reagents.^[1] Its high boiling point offers a wider operational temperature range compared to diethyl ether or THF, which can be advantageous for sluggish Grignard reactions.^[2]
- **Synthesis of Nanoparticles:** High-boiling point ethers are often used in the synthesis of metallic nanoparticles, where they can act as both a solvent and a reducing agent at

elevated temperatures. **Decyl ether**'s thermal stability makes it a suitable medium for the controlled nucleation and growth of nanoparticles.

- Reactions Requiring Inert, Aprotic Conditions: The chemical inertness of **decyl ether** makes it an excellent solvent for organometallic reactions that are sensitive to protic or reactive solvents.[3]

Physicochemical Properties of Di-n-Decyl Ether

A summary of the key physical and chemical properties of di-n-**decyl ether** is presented below.

Property	Value	Reference(s)
CAS Number	2456-28-2	[4][5][6]
Molecular Formula	C ₂₀ H ₄₂ O	[5][6]
Molecular Weight	298.55 g/mol	[5]
Boiling Point	351.91 °C (estimated)	[7]
Flash Point	143.90 °C (estimated)	[7]
Solubility in Water	0.0003098 mg/L @ 25 °C (estimated)	[7]
Solubility in Organic Solvents	Soluble in alcohol, miscible with oils.	[4][5]

Experimental Protocols

Suzuki-Miyaura Cross-Coupling Reaction in Decyl Ether

This protocol describes a general procedure for a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction using **decyl ether** as a high-boiling point solvent. This approach is particularly useful for coupling sterically hindered or electronically deactivated aryl halides.

Materials:

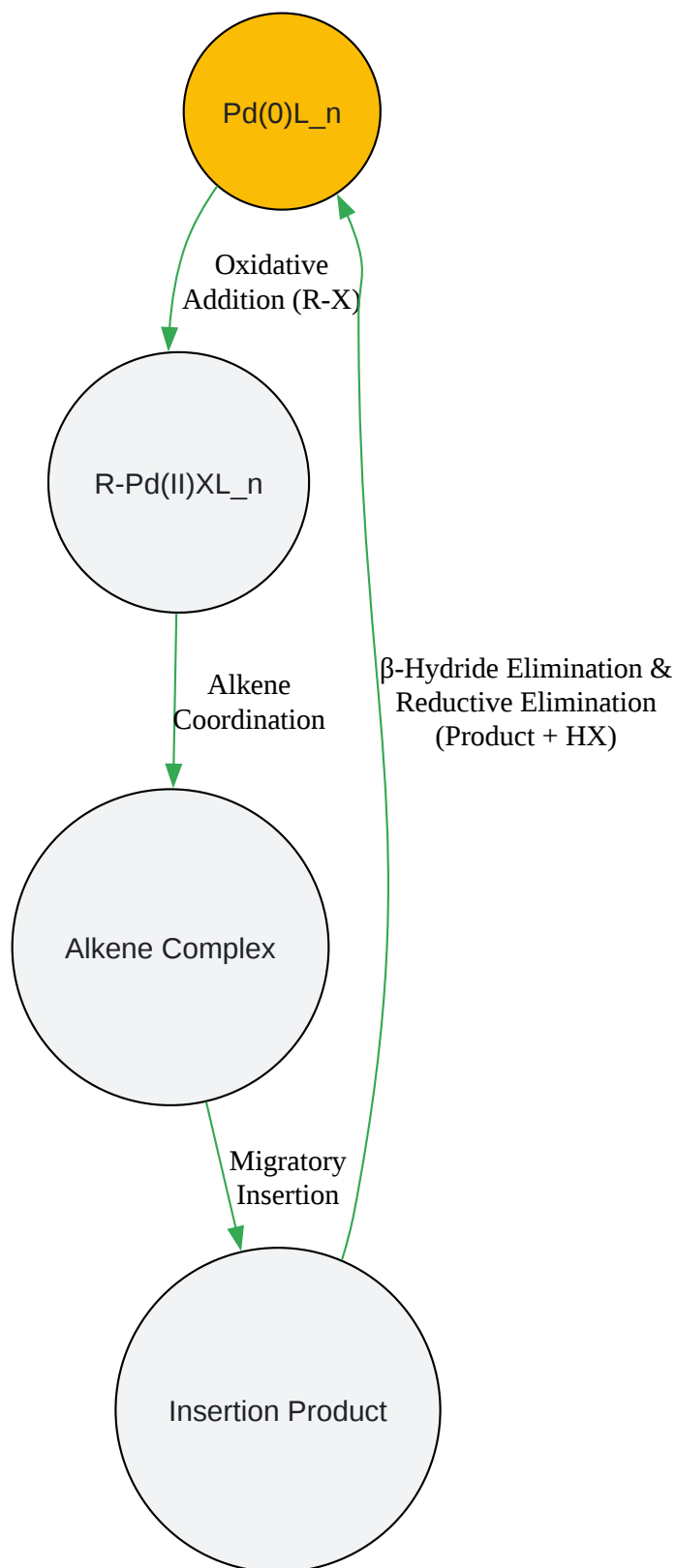
- Aryl halide (1.0 mmol)

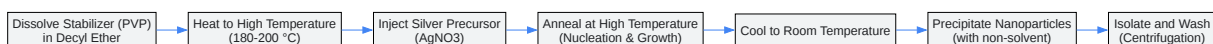
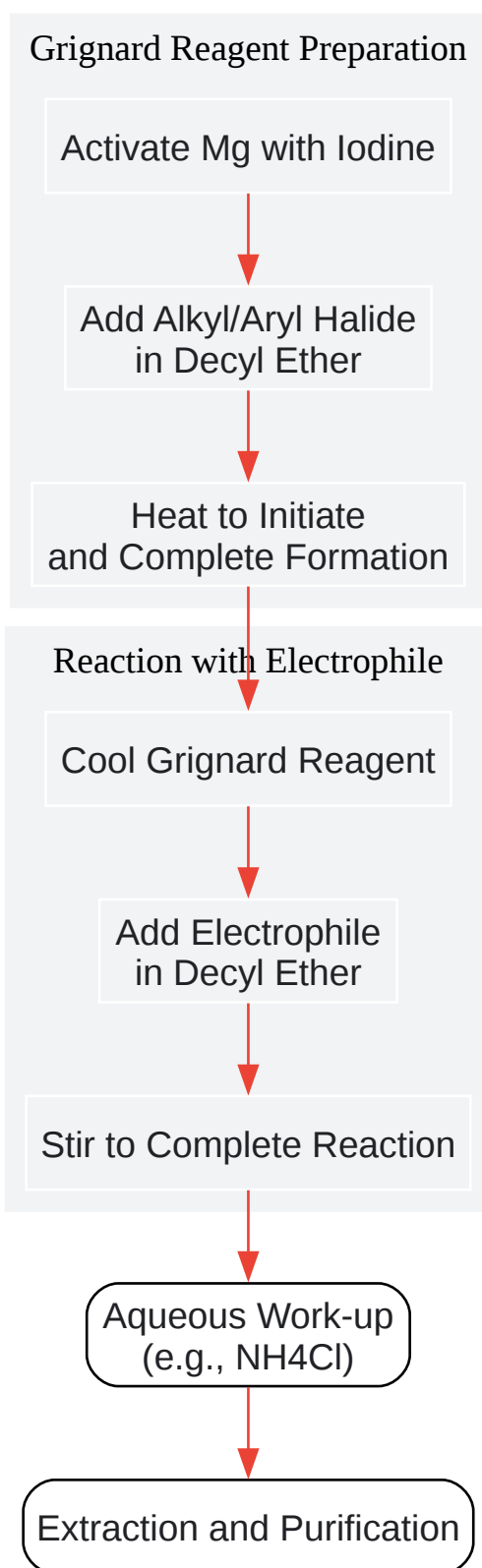
- Arylboronic acid (1.2 mmol)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 mmol, 2 mol%)
- Triphenylphosphine (PPh_3 , 0.08 mmol, 8 mol%)
- Potassium carbonate (K_2CO_3 , 2.0 mmol)
- Di-n-**decyl ether** (10 mL)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- To an oven-dried Schlenk flask equipped with a magnetic stir bar and a reflux condenser, add the aryl halide, arylboronic acid, potassium carbonate, palladium(II) acetate, and triphenylphosphine.
- Evacuate the flask and backfill with an inert gas (e.g., argon or nitrogen). Repeat this cycle three times.
- Add **decyl ether** (10 mL) via syringe.
- Heat the reaction mixture to 150-180 °C with vigorous stirring. The high boiling point of **decyl ether** allows for maintaining a stable high temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove the inorganic base and salts.
- Separate the organic layer, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Workflow for Suzuki-Miyaura Cross-Coupling:





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